

Mass spectrometry fragmentation pattern of 1-(2-Chloroethyl)-4-ethylpiperazine

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Compound of Interest

Compound Name: 1-(2-Chloroethyl)-4-ethylpiperazine

CAS No.: 61272-37-5

Cat. No.: B3192164

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Comparative Mass Spectrometry Profiling: 1-(2-Chloroethyl)-4-ethylpiperazine

Executive Summary

1-(2-Chloroethyl)-4-ethylpiperazine (CAS: 53946-81-7) is a critical alkylating intermediate often encountered in the synthesis of piperazine-based pharmaceuticals (e.g., trazodone, nefazodone) and as a degradation product of nitrogen mustard analogs. Its analysis presents a unique challenge: the molecule possesses both a basic piperazine core and a reactive electrophilic chloroethyl tail.

This guide objectively compares the two primary mass spectrometry workflows—Electron Ionization (EI-GC-MS) and Electrospray Ionization (ESI-LC-MS/MS)—to determine the optimal approach for structural elucidation versus trace quantification.

Key Findings

- For Structural Confirmation:EI-GC-MS is superior. It provides a distinct "fingerprint" driven by alpha-cleavage, yielding a stable base peak at m/z 127.
- For Biological/Trace Screening:ESI-LC-MS/MS is superior. It leverages the molecule's high proton affinity and reactive chemistry to form a diagnostic aziridinium ion transition (m/z 177 → 141), offering high sensitivity and specificity.

Comparative Analysis: EI vs. ESI Performance

The choice of ionization technique drastically alters the observed fragmentation landscape. The table below summarizes the key differences in spectral performance.

Feature	Method A: EI-GC-MS (Hard Ionization)	Method B: ESI-LC-MS/MS (Soft Ionization)
Primary Ion Observed	Fragment Ion (m/z 127)	Protonated Molecule ([M+H] ⁺ m/z 177)
Molecular Ion ()	Weak or Absent (<5% abundance)	Dominant Base Peak
Fragmentation Driver	High-energy radical cleavage (-cleavage)	Low-energy collision-induced dissociation (CID)
Key Mechanism	Homolytic bond fission (Loss of)	Intramolecular Cyclization (Aziridinium formation)
Limit of Detection	Nanogram range (ng)	Picogram range (pg)
Matrix Tolerance	Low (Requires extraction/derivatization)	High (Direct injection compatible)
Best Application	Raw material purity, Synthesis confirmation	Impurity profiling in drugs, Metabolite ID

Deep Dive: Electron Ionization (EI) Fragmentation

Best for: Structural Fingerprinting and Library Matching

In Electron Ionization (70 eV), the molecular ion (m/z 176) is formed but is energetically unstable. The fragmentation is dominated by α -cleavage initiated by the nitrogen lone pairs.

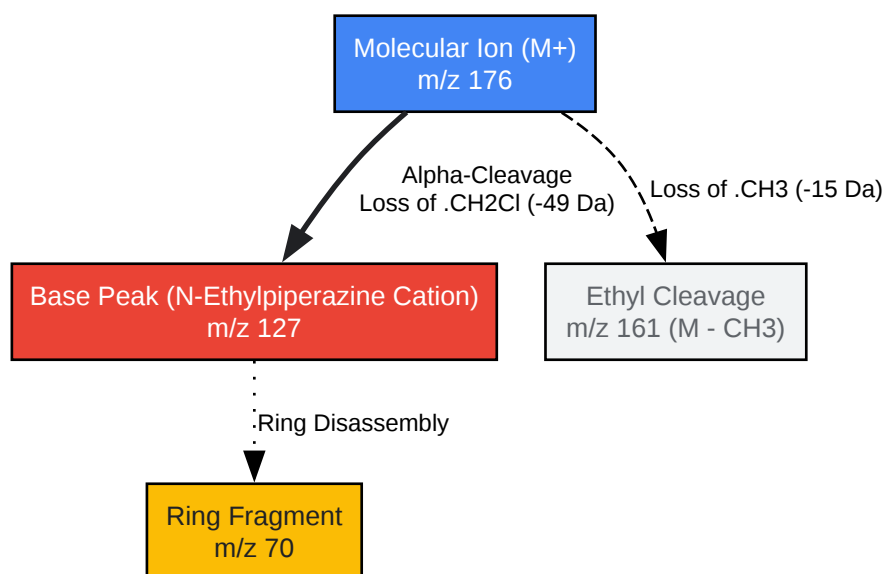
The "Fingerprint" Pathway

The most abundant ion (Base Peak) arises from the loss of the chloromethyl radical (m/z 49). This cleavage is favored because it relieves steric strain and forms a resonance-stabilized iminium ion.

Predicted EI Spectrum Highlights:

- m/z 176 (m/z 176): Trace intensity.
- m/z 127 (Base Peak, 100%): Formed by loss of m/z 49 (49 Da). This confirms the presence of the chloroethyl group.
- m/z 70: Characteristic piperazine ring fragment (m/z 70).
- m/z 56: Lower mass piperazine fragment (m/z 56).

Visualization: EI Fragmentation Tree



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Caption: Figure 1. EI fragmentation pathway showing the dominant formation of the m/z 127 base peak via alpha-cleavage.

Deep Dive: ESI-CID Fragmentation

Best for: Trace Quantitation and Mechanism Elucidation

In ESI, the molecule is easily protonated at the N4 (ethyl) nitrogen due to its higher basicity. Upon collisional activation (CID), the molecule undergoes a unique intramolecular nucleophilic substitution, forming a reactive aziridinium ion. This "Mustard-like" reactivity is the gold standard for identifying chloroethyl amines.

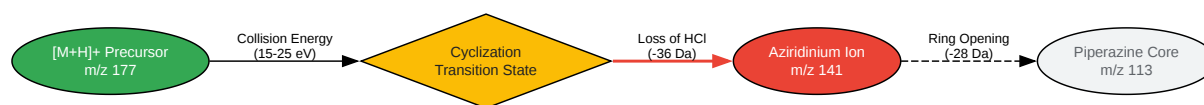
The "Aziridinium" Pathway[1]

- Protonation: Formation of CCN1CCN(CC1)CC at m/z 177.
- Cyclization: The non-protonated N1 nitrogen attacks the beta-carbon, displacing chloride (HCl).
- Result: Formation of a bicyclic aziridinium cation at m/z 141.

Key MRM Transition for Quantitation:

- Precursor: 177.1
- Product: 141.1 (Loss of HCl, 36 Da)
- Secondary Product: 113.1 (Loss of
from the ethyl group or ring opening).

Visualization: ESI-CID Mechanism



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Caption: Figure 2. ESI-CID pathway illustrating the diagnostic loss of HCl to form the cyclic aziridinium ion (m/z 141).

Validated Experimental Protocol (LC-MS/MS)

This protocol is designed for the detection of **1-(2-Chloroethyl)-4-ethylpiperazine** in complex matrices (e.g., plasma or reaction mixtures).

Sample Preparation

- Stock Solution: Dissolve 1 mg of standard in 1 mL Methanol (1 mg/mL).
- Working Solution: Dilute stock to 1 µg/mL in Water:Methanol (90:10) + 0.1% Formic Acid.
- Derivatization (Optional): If sensitivity is low, incubate with diethyldithiocarbamate (DDTC) to trap the reactive chloroethyl group, though direct analysis is usually sufficient.

LC-MS/MS Conditions

- Instrument: Triple Quadrupole MS (e.g., Agilent 6400 or Sciex QTRAP).

- Column: C18 Reverse Phase (2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B (0-1 min)
95% B (1-6 min)
5% B (6.1 min).
- Flow Rate: 0.4 mL/min.

MS Source Parameters (ESI Positive)

Parameter	Setting	Rationale
Gas Temp	350°C	Ensures efficient desolvation of the piperazine salt.
Capillary Voltage	3500 V	Standard for positive mode ESI.
Fragmentor	100 V	Prevents in-source fragmentation of the labile chloroethyl group.
Collision Energy	15 - 25 eV	Optimized to maximize the 177 141 transition.

References

- National Institute of Standards and Technology (NIST). Mass Spectrum of Piperazine and Alkyl Derivatives. NIST Mass Spectral Library. Available at: [\[Link\]](#)
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- PubChem.1-(2-Chloroethyl)piperidine (Analog Reference). National Library of Medicine. Available at: [\[Link\]](#)
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